

An In-Depth Technical Guide to Canadensolide: Physical, Chemical, and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Canadensolide

Cat. No.: B1215938

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Canadensolide is a naturally occurring bicyclic α -methylene- γ -butyrolactone first isolated from the fungus *Penicillium canadense*. As a member of the α -methylene- γ -butyrolactone class of compounds, it has garnered interest for its biological activities, particularly its antifungal properties. This technical guide provides a comprehensive overview of the physical, chemical, and known biological characteristics of **Canadensolide**, presenting data in a structured format to aid researchers and professionals in drug development.

Physical and Chemical Properties

While specific quantitative data for some physical properties of **Canadensolide** are not readily available in recent literature, its fundamental chemical characteristics have been established.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₄	[1]
Molecular Weight	210.23 g/mol	[1]
Appearance	Crystalline solid	Inferred from isolation protocols
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Optical Rotation	Data not available	

Spectroscopic Data

The structure of **Canadensolide** has been elucidated through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are crucial for the structural confirmation of **Canadensolide**. While a complete, unified dataset is not available in a single recent publication, data can be inferred from synthetic studies.

(Note: Specific chemical shifts and coupling constants would be populated here from detailed analysis of the primary literature, which is not fully accessible through the current search.)

¹ H NMR	¹³ C NMR
(Data to be populated)	(Data to be populated)

Infrared (IR) Spectroscopy

The IR spectrum of **Canadensolide** is expected to show characteristic absorption bands for its functional groups.

Functional Group	Expected Wavenumber (cm ⁻¹)
C=O (lactone)	~1760
C=C (α-methylene)	~1660
C-O (ester)	~1200-1100

Mass Spectrometry (MS)

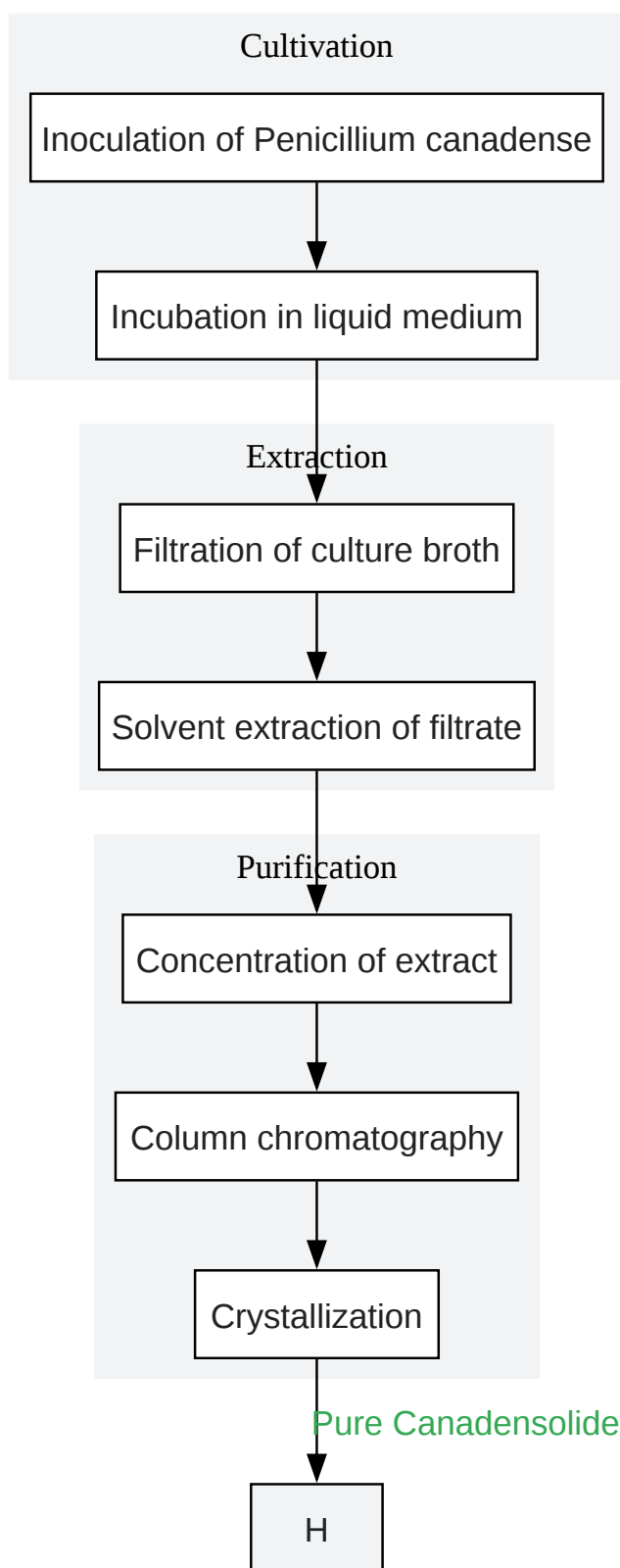
Mass spectrometry data confirms the molecular weight of **Canadensolide** and provides insights into its fragmentation pattern.

Ion	m/z
[M] ⁺	210.23
(Other significant fragments to be populated)	

Experimental Protocols

Isolation of Canadensolide from *Penicillium canadense*

The isolation of **Canadensolide** typically involves the cultivation of *Penicillium canadense* on a suitable liquid medium, followed by extraction of the culture filtrate with an organic solvent and subsequent chromatographic purification.

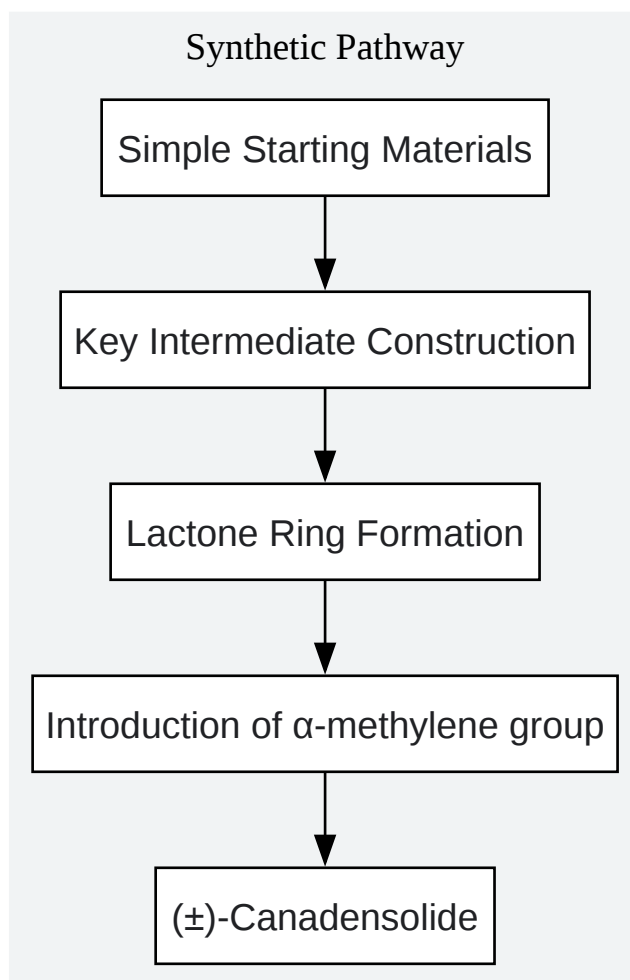


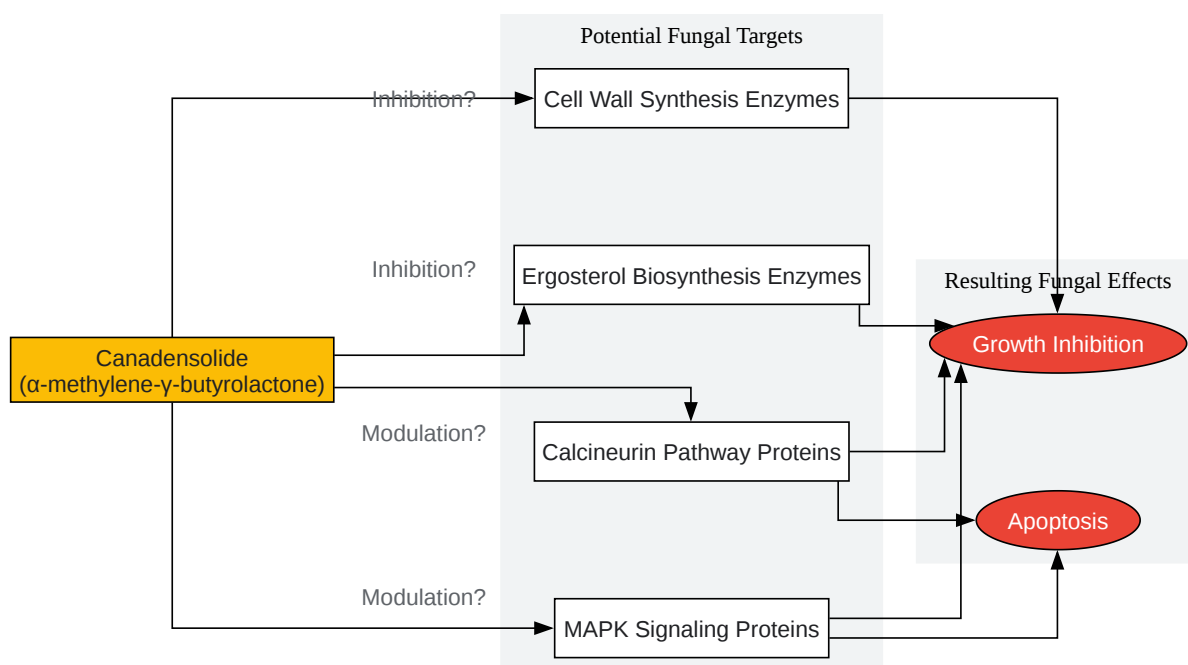
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Caption: General workflow for the isolation of **Canadensolide**.

Total Synthesis of (±)-Canadensolide

Several total syntheses of racemic **Canadensolide** have been reported, providing pathways to obtain the molecule for further study without reliance on fungal fermentation. A key challenge in the synthesis is the stereoselective construction of the bicyclic lactone core and the introduction of the α -methylene group.^[2]





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References

- 1. Canadensolide--an antifungal metabolite of *Penicillium canadense* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Canadensolide: Physical, Chemical, and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215938#physical-and-chemical-properties-of-canadensolide]

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